

Safeguarding Your Research: A Comprehensive Guide to Handling 3-Decen-2-one

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Compound of Interest

Compound Name: 3-Decen-2-one

Cat. No.: B3420352

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for the handling of **3-Decen-2-one**, a versatile aliphatic ketone used in agricultural and fragrance research. Adherence to these protocols is critical for minimizing risks and ensuring operational integrity.

Hazard Identification and Personal Protective Equipment (PPE)

3-Decen-2-one is a combustible liquid that poses several health risks. It may be fatal if swallowed and enters the airways, causes skin irritation, is harmful if inhaled, and causes serious eye irritation.^{[1][2][3]} Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

Recommended Personal Protective Equipment (PPE) for Handling **3-Decen-2-one**:

Protection Type	Recommended Equipment	Standard/Specification
Eye/Face Protection	Tightly fitting safety goggles with side-shields.	Conforming to EN 166 (EU) or NIOSH (US).[4]
Skin Protection	Chemical impermeable gloves and fire/flammable resistant, impervious clothing.	Specific glove material breakthrough times should be confirmed with the manufacturer for this specific chemical.
Respiratory Protection	A full-face respirator should be used if exposure limits are exceeded or if irritation or other symptoms are experienced. For firefighting, a self-contained breathing apparatus (SCBA) is necessary.[4]	NIOSH (US) or CEN (EU) approved respirators.

Quantitative Safety Data

A summary of the key quantitative safety data for **3-Decen-2-one** is provided below to inform risk assessments and handling procedures.

Property	Value
Flash Point	92 °C (197.6 °F) - closed cup
Boiling Point	125 °C at 12 mmHg
Density	0.847 g/mL at 25 °C
Vapor Pressure	0.308 mmHg at 25 °C[5]
Acute Oral Toxicity	Category IV (U.S. EPA)[6]
Acute Dermal Toxicity	Category IV (U.S. EPA)[6]
Acute Inhalation Toxicity	Category III (U.S. EPA)[6]
Eye Irritation	Category II (U.S. EPA)[6]
Dermal Irritation	Category II (U.S. EPA)[6]

Operational Plan: Step-by-Step Handling Procedure

This section provides a procedural workflow for the safe handling of **3-Decen-2-one** from preparation to the conclusion of an experiment.

1. Preparation and Precautionary Measures:

- Ventilation: Ensure work is conducted in a well-ventilated area, preferably within a chemical fume hood.
- Ignition Sources: Remove all sources of ignition from the handling area. Use spark-proof tools and explosion-proof equipment.[4]
- PPE Donning: Before handling, put on all required PPE as specified in the table above.

2. Handling the Chemical:

- Avoid Contact: Prevent direct contact with skin and eyes.[4][7]
- Avoid Inhalation: Avoid breathing any mist, gas, or vapors that may be generated.[4][7]

- Dispensing: When transferring or dispensing the chemical, do so carefully to minimize splashing or aerosol generation.

3. Post-Handling Procedures:

- Decontamination: After handling, wash hands and any exposed skin thoroughly with soap and water.
- PPE Doffing: Remove PPE carefully to avoid cross-contamination.
- Storage: Store **3-Decen-2-one** in a cool, dry, and well-ventilated place in a tightly closed container.^[7] Opened containers must be resealed carefully and kept upright to prevent leakage.^[7]

Emergency and Disposal Plan

First-Aid Measures:

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration and seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.^[4]
- Eye Contact: Rinse eyes with pure water for at least 15 minutes. Seek immediate medical attention.^[4]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.^[4]

Accidental Release:

- Evacuate: Evacuate personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further leakage or spillage. Do not allow the chemical to enter drains.^[4]

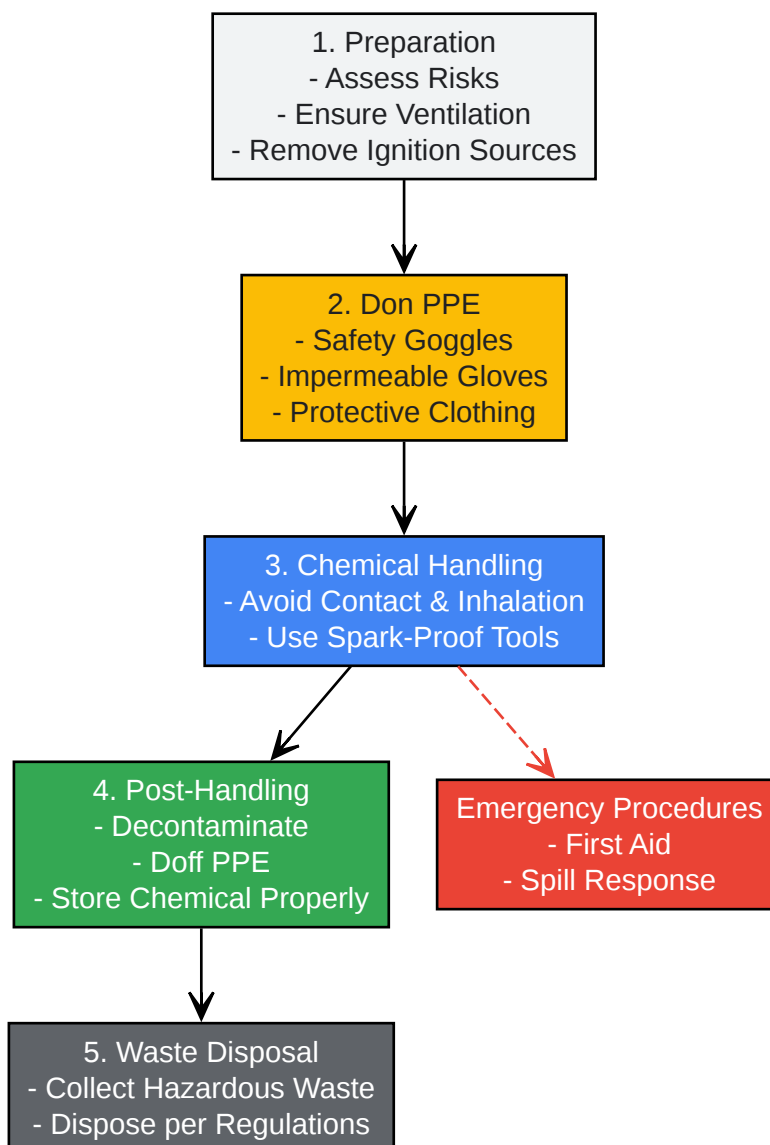
- Absorb: Soak up the spill with an inert absorbent material.
- Collect: Use spark-proof tools to collect the absorbed material and place it in a suitable, closed container for disposal as hazardous waste.^[4]^[7]

Disposal Plan:

All waste materials, including contaminated absorbent materials and empty containers, should be disposed of as hazardous waste in accordance with local, state, and federal regulations.^[4]^[7]

Visual Workflow for Handling 3-Decen-2-one

The following diagram illustrates the logical workflow for the safe handling of **3-Decen-2-one**.



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Caption: Workflow for Safe Handling of **3-Decen-2-one**.

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References

- 1. 3-Decen-2-one, (3E)- | C10H18O | CID 5363233 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. bg.cpachem.com [bg.cpachem.com]
- 3. 3-decen-2-one (Ref: AMV-1018) [sitem.herts.ac.uk]
- 4. echemi.com [echemi.com]
- 5. 3-decen-2-one [thegoodscentcompany.com]
- 6. downloads.regulations.gov [downloads.regulations.gov]
- 7. hpc-standards.com [hpc-standards.com]
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